

An In-depth Technical Guide to 2-Methoxypropanoic Acid (CAS: 4324-37-2)

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Compound of Interest

Compound Name: 2-Methoxypropanoic acid

Cat. No.: B1208107

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxypropanoic acid, with a CAS number of 4324-37-2, is a carboxylic acid derivative that holds interest within the scientific community, particularly in the realms of organic synthesis and as a potential building block in drug discovery. Its structure, featuring a methoxy group on the alpha-carbon relative to the carboxylic acid, imparts specific chemical properties that make it a versatile reagent. This technical guide provides a comprehensive overview of **2-methoxypropanoic acid**, including its physicochemical properties, synthesis, analytical methods, and potential applications in drug development, with a focus on presenting data in a clear and accessible format for scientific professionals.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **2-methoxypropanoic acid** is presented below. This data is essential for its handling, characterization, and use in experimental settings.

Table 1: Physicochemical Properties of **2-Methoxypropanoic Acid**

Property	Value	Reference
CAS Number	4324-37-2	[1]
Molecular Formula	C ₄ H ₈ O ₃	[1]
Molecular Weight	104.10 g/mol	[1]
IUPAC Name	2-methoxypropanoic acid	[1]
Synonyms	2-Methoxypropionic acid	[1]
Appearance	Colorless oil	[2]
Density	1.085 g/cm ³	
Boiling Point	199 °C	
Flash Point	87 °C	
pKa	3.59 ± 0.10 (Predicted)	

Table 2: Spectroscopic Data for **2-Methoxypropanoic Acid**

Spectrum Type	Data	Reference
¹ H NMR	(CD ₃ OD): δ 3.67 (q, 1H), 3.33 (s, 3H), 1.33 ppm (d, 3H)	[2]
¹³ C NMR	Data available on PubChem	[1]
Infrared (IR)	Data available on PubChem	[1]
Mass Spectrometry (MS)	Top Peak (m/z): 59, 2nd Highest: 31, 3rd Highest: 29	[1]

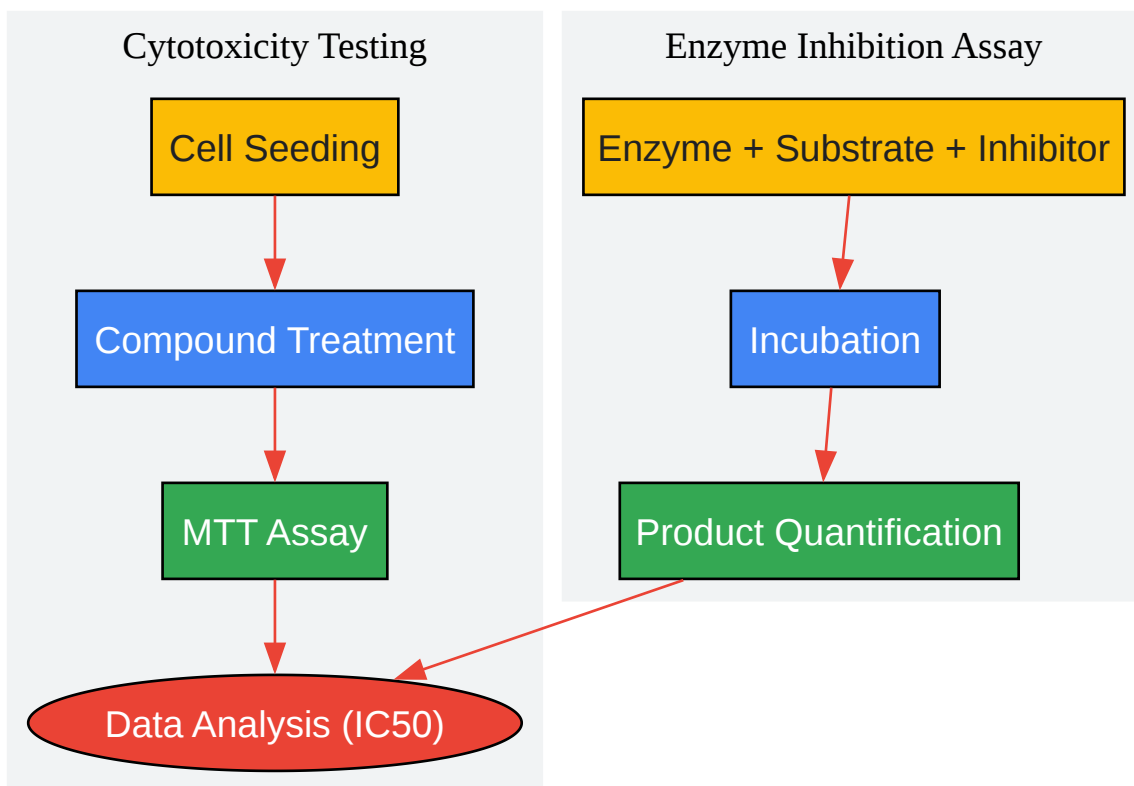
Synthesis and Purification

Synthesis Protocol

A common method for the synthesis of **2-methoxypropanoic acid** involves the nucleophilic substitution of a 2-halopropanoic acid with a methoxide source. A detailed experimental protocol is as follows:

Experimental Protocol: Synthesis of **2-Methoxypropanoic Acid**[\[2\]](#)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 2-bromopropionic acid (19.6 mmol) in methanol (5 mL).
- **Reagent Addition:** Slowly add a methanolic solution of 25% sodium methanolate (16 mL) dropwise to the stirring solution.
- **Reaction Conditions:** Heat the reaction mixture to 50 °C and allow it to react overnight while maintaining the nitrogen atmosphere.
- **Workup:**
 - After the reaction is complete, concentrate the solution under reduced pressure using a rotary evaporator.
 - Adjust the pH of the residue to 1 with 1N aqueous hydrochloric acid.
 - Perform three extractions with ethyl acetate (70 mL, 25 mL, and 10 mL).
 - Combine the organic phases.
- **Isolation:**
 - Dry the combined organic phases with anhydrous sodium sulfate.
 - Filter the solution and concentrate it again under reduced pressure to yield **2-methoxypropanoic acid** as a colorless oil. This procedure has been reported to yield a product of sufficient purity for direct use in subsequent reactions.



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References

- 1. 2-Methoxypropanoic acid | C₄H₈O₃ | CID 92209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-methoxypropionic acid | 4324-37-2 [chemicalbook.com]
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